

Technical Guide: Benzyl 4-hydroxybenzoate-d4 (CAS: 1219805-81-8)

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Compound of Interest

Compound Name: Benzyl 4-hydroxybenzoate-
2,3,5,6-D4

Cat. No.: B12405065

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Benzyl 4-hydroxybenzoate-d4, a deuterated analog of Benzylparaben. It is primarily intended for professionals in research and development who require a stable, isotopically labeled internal standard for the quantitative analysis of parabens in various matrices. This document covers the compound's properties, typical applications, and a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Core Compound Data

Benzyl 4-hydroxybenzoate-d4 is the deuterated form of Benzyl 4-hydroxybenzoate (Benzylparaben), with four deuterium atoms replacing hydrogen atoms on the phenyl ring of the 4-hydroxybenzoate moiety. This isotopic labeling provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantification of benzylparaben and other related parabens.

Table 1: Physicochemical Properties of Benzyl 4-hydroxybenzoate-d4

Property	Value	Source
CAS Number	1219805-81-8	[Internal Search]
Molecular Formula	C ₁₄ H ₈ D ₄ O ₃	[Internal Search]
Molecular Weight	232.28 g/mol	[Internal Search]
Appearance	White to off-white solid	[Internal Search]
Purity	Typically ≥98% (chemical), ≥98 atom % D	[Internal Search]
Solubility	Soluble in ethanol	[Internal Search]
Storage	Store at 2-8°C, protected from light	[Internal Search]

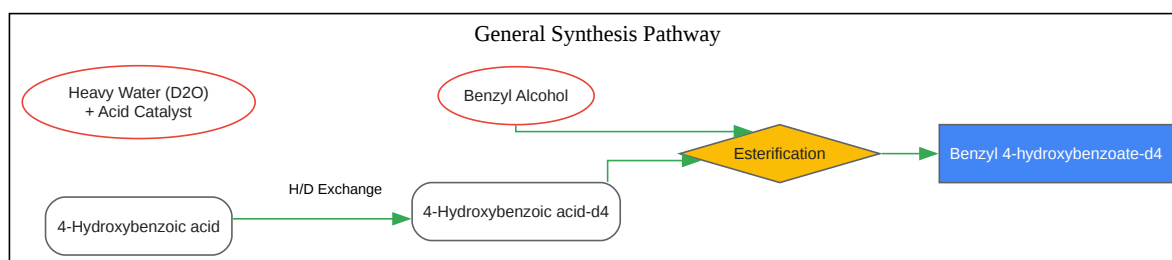
Table 2: Physicochemical Properties of Unlabeled Benzyl 4-hydroxybenzoate (CAS: 94-18-8) for Reference

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ O ₃	[Internal Search]
Molecular Weight	228.24 g/mol	[Internal Search]
Melting Point	109-112 °C	[Internal Search]
Boiling Point	350.5 °C (predicted)	[Internal Search]
Solubility in Water	9.25 mg/L at 25 °C (estimated)	[Internal Search]
logP	3.57 (estimated)	[Internal Search]

Synthesis and Isotopic Labeling

While specific, detailed synthesis protocols for Benzyl 4-hydroxybenzoate-d₄ are not readily available in public literature, a general synthetic route can be inferred from established methods for preparing parabens and deuterated aromatic compounds. The synthesis would likely involve the esterification of 4-hydroxybenzoic acid-d₄ with benzyl alcohol. The deuterated

4-hydroxybenzoic acid precursor can be synthesized through various deuteration techniques, such as acid-catalyzed hydrogen-deuterium exchange of 4-hydroxybenzoic acid in heavy water (D_2O) at elevated temperatures.



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A generalized synthetic workflow for Benzyl 4-hydroxybenzoate-d4.

Applications in Research and Drug Development

The primary application of Benzyl 4-hydroxybenzoate-d4 is as an internal standard in quantitative analytical methods. Its structural similarity and identical chromatographic behavior to the non-deuterated analyte, combined with its distinct mass, make it an excellent tool for correcting for matrix effects and variations in sample preparation and instrument response in LC-MS/MS analyses.

Key Applications:

- **Pharmacokinetic Studies:** Used to quantify the absorption, distribution, metabolism, and excretion (ADME) of benzylparaben in biological matrices such as plasma, urine, and tissue homogenates.
- **Toxicology and Exposure Studies:** Enables accurate measurement of benzylparaben levels in human and environmental samples to assess exposure and potential health risks.
- **Formulation Analysis:** Employed for quality control to determine the concentration of benzylparaben as a preservative in pharmaceutical and cosmetic formulations.

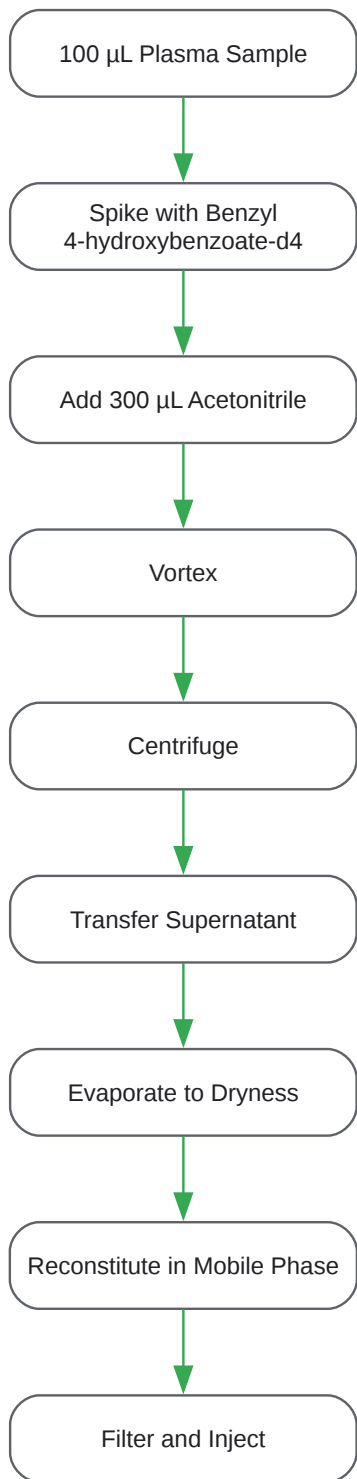
Experimental Protocols

The following is a representative experimental protocol for the quantification of benzylparaben in a biological matrix (e.g., human plasma) using Benzyl 4-hydroxybenzoate-d4 as an internal standard. This protocol is a composite based on common practices for paraben analysis and should be optimized for specific applications.

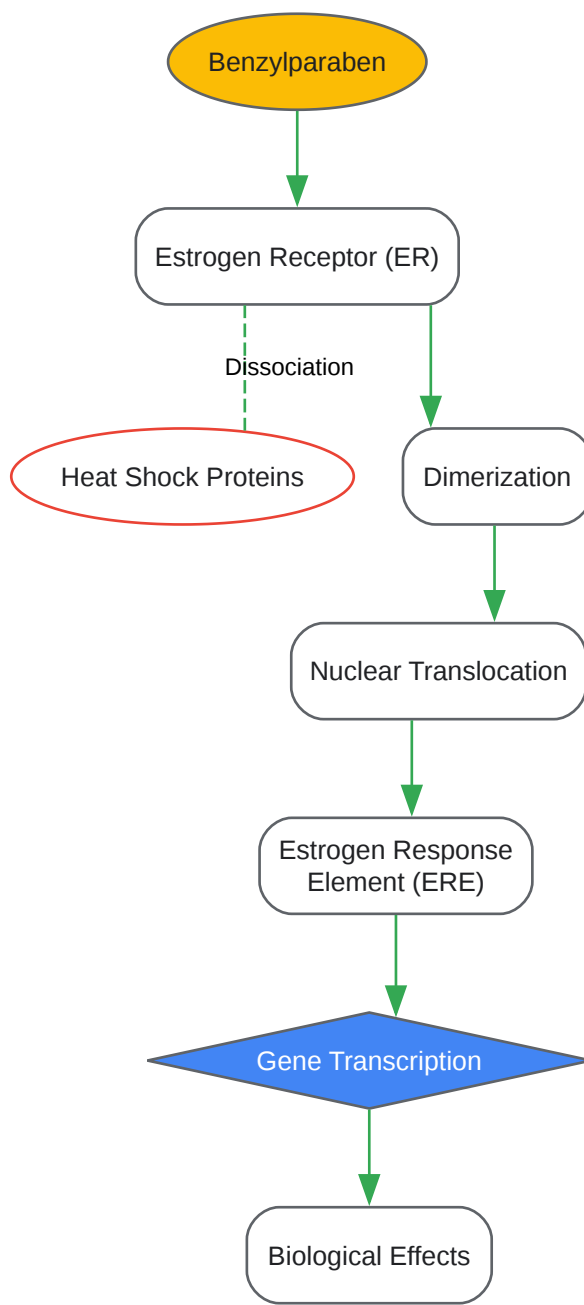
Sample Preparation: Protein Precipitation

- **Aliquoting:** Transfer 100 μ L of plasma sample into a 1.5 mL microcentrifuge tube.
- **Internal Standard Spiking:** Add 10 μ L of a 1 μ g/mL solution of Benzyl 4-hydroxybenzoate-d4 in methanol to each plasma sample, calibration standard, and quality control sample.
- **Protein Precipitation:** Add 300 μ L of ice-cold acetonitrile to each tube.
- **Vortexing:** Vortex the samples for 1 minute to ensure thorough mixing and protein precipitation.
- **Centrifugation:** Centrifuge the samples at 10,000 x g for 10 minutes at 4°C.
- **Supernatant Transfer:** Carefully transfer the supernatant to a clean tube.
- **Evaporation:** Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the dried extract in 100 μ L of the initial mobile phase composition (e.g., 50:50 methanol:water with 0.1% formic acid).
- **Filtration:** Filter the reconstituted sample through a 0.22 μ m syringe filter into an HPLC vial.

Sample Preparation Workflow



Estrogen Receptor Signaling Pathway

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